

Solubility of lauryl alcohol diphosphonic acid in different solvents

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Compound of Interest

Compound Name: Lauryl alcohol diphosphonic acid

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Solubility of Lauryl Alcohol Diphosphonic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **lauryl alcohol diphosphonic acid**. Given the specificity of this compound, this document synthesizes available data and outlines established methodologies for solubility determination relevant to research and development. It addresses the limited publicly available quantitative data by providing a framework for experimental determination and strategies for solubilization.

Introduction to Lauryl Alcohol Diphosphonic Acid

Lauryl alcohol diphosphonic acid, also known as (1-hydroxydodecane-1,1-diyl)diphosphonic acid, is a chemical compound with the molecular formula $C_{12}H_{28}O_7P_2$ and a molecular weight of approximately 346.29 g/mol. [1][2] It belongs to the class of diphosphonic acids and finds applications primarily as an emulsion stabilizer in the cosmetics industry. [3][4][5] Its structure, featuring a long alkyl (lauryl) chain and two phosphonic acid groups, imparts surfactant-like properties. Understanding its solubility is critical for formulation development, quality control, and exploring new applications.

Solubility Profile

Quantitative solubility data for **lauryl alcohol diphosphonic acid** in a wide range of solvents is not extensively documented in publicly accessible literature. The available data points are summarized below. For comparative context, data for the related compound, n-dodecylphosphonic acid (a monophosphonic acid), is also included, as it shares the same C₁₂ alkyl chain.

Table 1: Quantitative Solubility Data for **Lauryl Alcohol Diphosphonic Acid**

Solvent	Solubility	Temperature (°C)	pH	Source
Water	14,600 mg/L	20	2	[6]
Water	1.371 mg/L (estimated)	25	Not Specified	[1]

Note: The significant discrepancy in reported water solubility values highlights the need for independent experimental verification.

Table 2: Qualitative and Quantitative Solubility Data for n-Dodecylphosphonic Acid

Solvent	Solubility Description	Source
Water	Sparingly soluble	[7][8][9]
Organic Solvents	Typically sparingly soluble	[9][10]
Hot Dimethylformamide (DMF)	Soluble	[11]

Alkyl phosphonic acids, as a class, tend to exhibit low solubility in both water and organic solvents. However, their aqueous solubility can be significantly increased by neutralization (deprotonation) at neutral to high pH, forming more soluble phosphonate salts.[9][10][12][13]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **lauryl alcohol diphosphonic acid** using the isothermal saturation method, a common and reliable technique for sparingly soluble solids.[14][15]

Objective: To determine the equilibrium solubility of **lauryl alcohol diphosphonic acid** in a specific solvent at a constant temperature.

Materials and Apparatus:

- **Lauryl alcohol diphosphonic acid** (high purity)
- Selected solvent(s) (analytical grade)
- Jacketed glass equilibrium vessel with a magnetic stirrer
- Thermostatic water bath with temperature control (± 0.1 °C)
- Calibrated analytical balance (± 0.0001 g)
- Syringes with membrane filters (e.g., 0.22 μm PTFE or nylon)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., HPLC-UV, LC-MS, or a properly calibrated pH meter for titration)

Methodology:

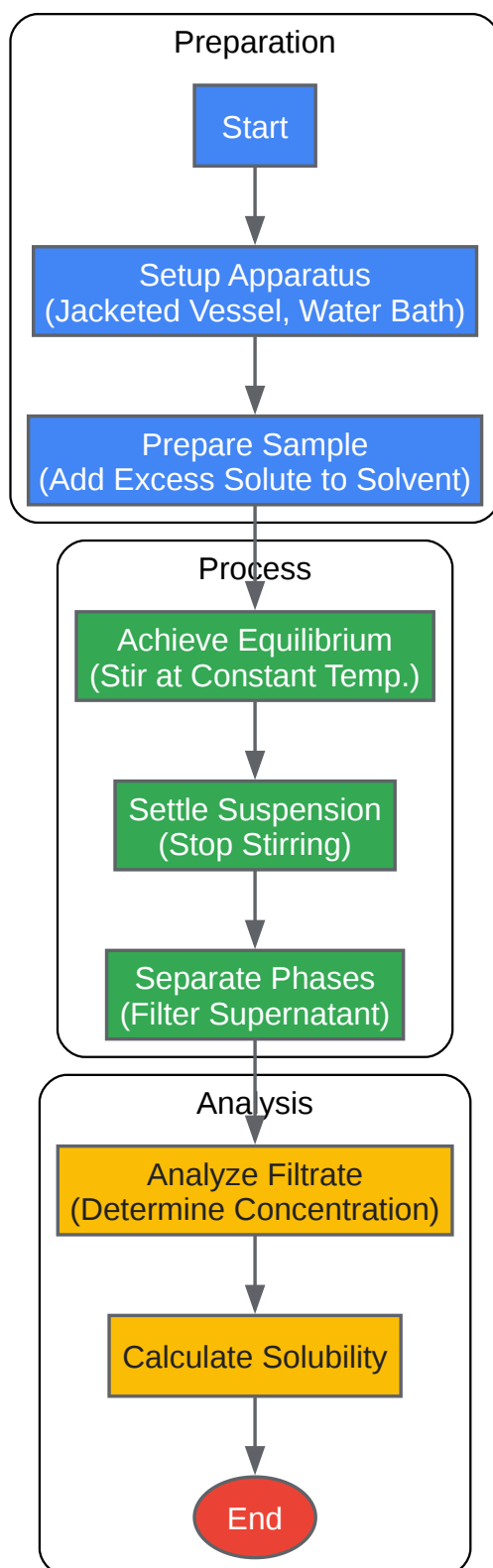
- Apparatus Setup:
 - Connect the jacketed glass vessel to the thermostatic water bath and allow the temperature to equilibrate to the desired setpoint.
- Sample Preparation:
 - Add a known mass of the chosen solvent to the equilibrium vessel.
 - Add an excess amount of **lauryl alcohol diphosphonic acid** to the solvent to ensure that a solid phase remains at equilibrium. This is crucial for achieving saturation.
 - Seal the vessel to prevent solvent evaporation.
- Equilibration:

- Stir the mixture vigorously using the magnetic stirrer to facilitate dissolution.
- Allow the suspension to equilibrate for a predetermined period (e.g., 24-72 hours). The required time should be determined empirically by taking measurements at different time points until the concentration of the solute in the liquid phase remains constant.
- Phase Separation:
 - Once equilibrium is reached, stop the stirring and allow the excess solid to settle for a sufficient period (e.g., 2-4 hours) while maintaining the constant temperature.
 - Carefully withdraw a sample from the clear supernatant using a pre-heated or pre-cooled syringe to match the experimental temperature.
 - Immediately filter the sample through a membrane filter to remove any undissolved solid particles.
- Analysis:
 - Accurately weigh the collected filtrate (the saturated solution).
 - Determine the concentration of **lauryl alcohol diphosphonic acid** in the filtrate using a suitable analytical method. If using a gravimetric method, evaporate the solvent under controlled conditions and weigh the remaining solid residue.
 - Calculate the solubility in desired units (e.g., g/L, mol/L, or mole fraction).

Visualizing Workflows

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental workflow for determining solubility via the isothermal saturation method.

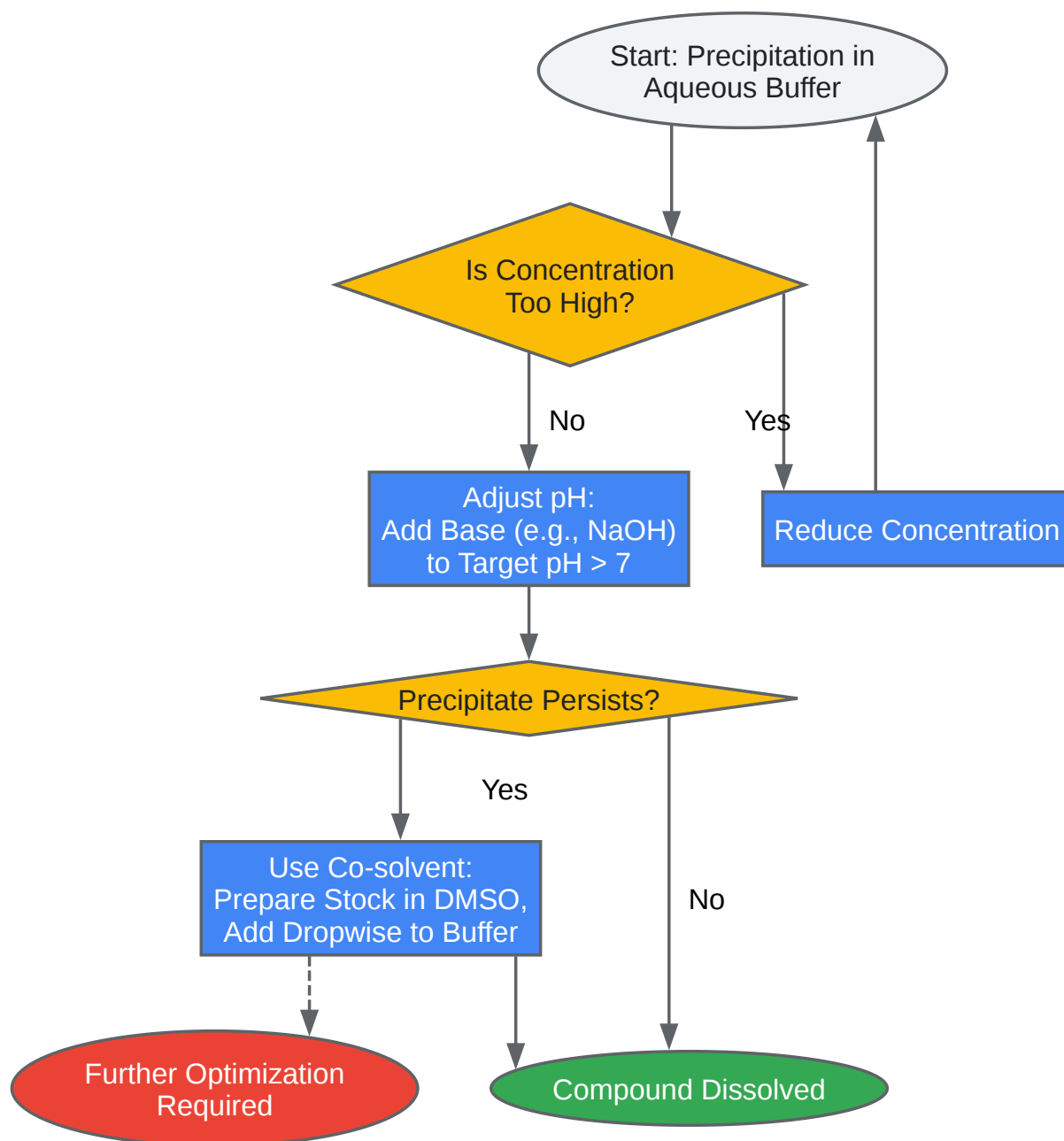


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Figure 1: Isothermal Saturation Experimental Workflow

Troubleshooting Solubility Issues

For compounds like phosphonic acids, solubility can often be manipulated.^[16] The following diagram outlines a logical workflow for addressing precipitation issues in aqueous media.



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Figure 2: Workflow for Enhancing Aqueous Solubility

Conclusion

The solubility of **lauryl alcohol diphosphonic acid** is a key parameter for its formulation and application. While comprehensive quantitative data is scarce, the existing information suggests limited solubility in water, a characteristic that can likely be overcome by adjusting the pH to form the more soluble salt. For applications requiring solubilization in various media, the experimental protocol detailed in this guide provides a robust framework for systematic solubility determination. Researchers and formulation scientists are encouraged to perform such studies under their specific experimental conditions to generate the precise data needed for their work.

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